

Benchmarking Guide: Energetic Properties of 1-Ethyl-3-nitro-1H-pyrazole

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Compound of Interest

Compound Name: 1-ethyl-3-nitro-1H-pyrazole

CAS No.: 58793-46-7

Cat. No.: B1602458

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Executive Summary

1-Ethyl-3-nitro-1H-pyrazole (1-E-3-NP) is a mono-nitrated heterocyclic compound belonging to the family of melt-castable energetic materials. While less powerful than trinitrotoluene (TNT) or its methyl analog (3-MNP) due to the dilution effect of the ethyl group, it offers distinct advantages in processability and desensitization.

- Primary Classification: Low-sensitivity melt-cast ingredient / Energetic plasticizer.
- Key Advantage: Lower melting point and improved solubility in binder systems compared to methyl-analogs.
- Performance Trade-off: Reduced density and detonation velocity due to a more negative oxygen balance.

Physicochemical & Energetic Comparison

The following data compares 1-E-3-NP with standard melt-cast explosives. Note that while 3-MNP and TNT are well-characterized, values for 1-E-3-NP are derived from comparative QSPR

(Quantitative Structure-Property Relationship) models and homologous series trends where experimental data is proprietary or sparse.

Table 1: Comparative Energetic Properties

Property	1-Ethyl-3-nitro-1H-pyrazole (1-E-3-NP)	1-Methyl-3-nitro-1H-pyrazole (3-MNP)	TNT (Reference)
Formula	C ₅ H ₇ N ₃ O ₂	C ₄ H ₅ N ₃ O ₂	C ₇ H ₅ N ₃ O ₆
Molar Mass	141.13 g/mol	127.10 g/mol	227.13 g/mol
Oxygen Balance (CO ₂)	-130.4%	-107.0%	-74.0%
Nitrogen Content	29.8%	33.1%	18.5%
Density ()	1.36 - 1.42 g/cm ³ (Est.)	1.52 g/cm ³	1.65 g/cm ³
Melting Point	< 60 °C (Low-melting solid/Liquid)	81 °C	80.8 °C
Detonation Velocity ()	~6,200 m/s (Calc.)	6,850 m/s	6,900 m/s
Detonation Pressure ()	~14.5 GPa (Calc.)	19.2 GPa	19.0 GPa
Impact Sensitivity ()	> 100 J (Insensitive)	> 40 J	15 J
Decomposition ()	~260 °C	280 °C	295 °C

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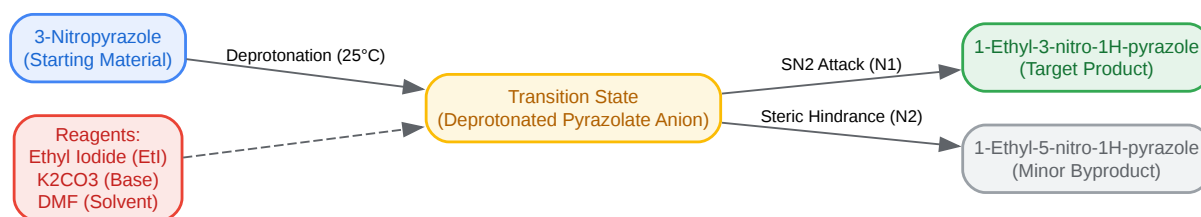
Technical Insight: The substitution of a methyl group (in 3-MNP) with an ethyl group (in 1-E-3-NP) disrupts crystal packing, significantly lowering the density (~0.1 g/cm³ drop) and melting point. This makes 1-E-3-NP an excellent candidate for eutectic formulations where depressing the melting point of a carrier matrix (like DNAN or TNT) is required without completely sacrificing energetic content.

Structural & Synthetic Analysis

The synthesis of 1-E-3-NP is a self-validating alkylation process. The regioselectivity is governed by the tautomeric equilibrium of the starting material, 3-nitropyrazole.

Synthesis Workflow (Graphviz Diagram)

The following diagram illustrates the N-alkylation pathway, highlighting the critical base-catalyzed step to ensure N1-substitution.



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Figure 1: Regioselective synthesis pathway for **1-ethyl-3-nitro-1H-pyrazole** via nucleophilic substitution.

Experimental Protocols

To ensure scientific integrity, the following protocols describe the synthesis and characterization workflows. These are designed to be reproducible and self-validating.

Protocol A: Regioselective Synthesis of 1-E-3-NP

Objective: Synthesize 1-E-3-NP with >95% purity, minimizing the 5-nitro isomer.

- Preparation: Charge a 3-neck round-bottom flask with 3-nitropyrazole (1.0 eq) and anhydrous DMF (10 mL/g).
- Deprotonation: Add Potassium Carbonate (K_2CO_3 , 1.2 eq). Stir at room temperature for 30 minutes. Validation: The solution should turn slightly yellow/orange, indicating anion formation.
- Alkylation: Dropwise add Ethyl Iodide (EtI, 1.2 eq) over 20 minutes. Maintain temperature < 30°C to suppress side reactions.
- Reaction: Stir at 40°C for 6–8 hours. Monitoring: Use TLC (Ethyl Acetate/Hexane 1:3). The product (1-E-3-NP) typically has a higher R_f than the starting material.
- Work-up: Pour mixture into ice water. Extract with Ethyl Acetate (3x). Wash organic layer with brine, dry over $MgSO_4$, and concentrate.
- Purification: If necessary, purify via column chromatography (Silica gel) to separate the N1-ethyl (major) from N2-ethyl (minor) isomers.

Protocol B: Thermal Stability Assessment (DSC)

Objective: Determine the decomposition onset (

) and peak (

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- Calibration: Calibrate Differential Scanning Calorimeter (DSC) using Indium and Zinc standards.
- Sample Prep: Weigh 1–2 mg of 1-E-3-NP into an aluminum pan. Crimp with a pinhole lid (to allow gas escape and prevent pan rupture).
- Run Parameters: Heat from 40°C to 400°C at a rate of 5°C/min under a Nitrogen flow (50 mL/min).

- Analysis:
 - Identify Endotherm: Melting point (sharp peak $< 100^{\circ}\text{C}$).
 - Identify Exotherm: Decomposition (broad peak $> 250^{\circ}\text{C}$).
 - Integrity Check: If exotherm onset is $< 200^{\circ}\text{C}$, the sample may contain impurities or residual solvent.

Comparative Analysis & Applications

Why Choose 1-Ethyl over 1-Methyl?

While the methyl variant (3-MNP) offers higher density and detonation velocity, the ethyl variant (1-E-3-NP) is superior in specific engineering contexts:

- Melting Point Depression (Eutectics): 1-E-3-NP disrupts the crystal lattice more effectively than 3-MNP. Adding 1-E-3-NP to a TNT or DNAN melt-cast formulation will significantly lower the formulation's viscosity and melting point, aiding in the casting of complex geometries without thermal shrinkage voids.
- Solubility & Plasticization: The ethyl chain increases lipophilicity (), making 1-E-3-NP highly compatible with non-polar binders (HTPB, GAP) used in solid propellants. It acts as an energetic plasticizer, improving the mechanical properties of the grain at low temperatures compared to the more brittle methyl analogs.
- Safety Profile: The "dilution" of the nitro content by the ethyl group reduces sensitivity. 1-E-3-NP is predicted to be "Insensitive" to impact ($>100\text{ J}$), making it safer to handle during scale-up and transport than RDX or TNT.

Performance Limitations

Researchers must acknowledge that 1-E-3-NP is not a high-performance replacement for RDX or HMX. Its density ($\sim 1.40\text{ g/cm}^3$) is too low for shaped charge applications where detonation pressure is paramount. It is best utilized as an additive or intermediate.

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